

Anthglutin: A Guide to Commercial Suppliers, Purchasing Options, and Research Applications

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Compound of Interest

Compound Name: Anthglutin

Cat. No.: B1665564

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the commercial availability and procurement of **Anthglutin** (CAS 69168-09-8), a potent inhibitor of γ -glutamyl transpeptidase (GGT). It also includes comprehensive application notes and experimental protocols to facilitate its use in research and drug development.

Commercial Suppliers and Purchasing Options

Anthglutin, chemically known as 2-[2-[(4S)-4-amino-4-carboxybutanoyl]hydrazinyl]benzoic acid, is available from a select number of specialized chemical suppliers. Researchers can procure this compound from the following vendors:

Supplier	Website	Contact Information	Notes
CHEMLYTE SOLUTIONS CO., LTD.	--INVALID-LINK--	Not directly available	Offers industrial grade Anthglutin. Specifics on purity, quantity, and pricing require direct inquiry.
Targetmol	--INVALID-LINK--	Not directly available	Lists Anthglutin for research purposes. Detailed product specifications and purchasing information available upon request.
MedChemExpress	--INVALID-LINK--	--INVALID-LINK--	Provides Anthglutin for research use, with options for various quantities. Price quotes are available on their website.
BioCat GmbH	--INVALID-LINK--	Not directly available	Distributes Anthglutin for life science research. Inquiries for purchasing details are recommended.

Note: Availability, purity, and pricing are subject to change. It is highly recommended to contact the suppliers directly for the most current information and to request certificates of analysis to ensure product quality.

Application Notes

Mechanism of Action

Anthglutin is a reversible inhibitor of γ -glutamyl transpeptidase (GGT), an enzyme involved in the metabolism of glutathione (GSH). GGT plays a crucial role in the extracellular catabolism of GSH, which is vital for maintaining the cellular redox balance and supplying precursor amino acids for intracellular GSH synthesis. By inhibiting GGT, **Anthglutin** can modulate cellular processes that are dependent on GSH metabolism.

Research Applications

The inhibitory action of **Anthglutin** on GGT makes it a valuable tool for a variety of research applications, particularly in the fields of oncology, inflammation, and toxicology.

- **Cancer Research:** Elevated GGT levels are associated with various cancers and can contribute to tumor progression and drug resistance. **Anthglutin** can be used to investigate the role of GGT in cancer cell proliferation, apoptosis, and sensitivity to chemotherapy.
- **Inflammation and Oxidative Stress Studies:** GGT is involved in the regulation of inflammatory responses and the protection of cells from oxidative damage. **Anthglutin** can be employed to study the impact of GGT inhibition on inflammatory signaling pathways and cellular responses to oxidative stress.
- **Drug Development:** As a specific inhibitor of GGT, **Anthglutin** can serve as a lead compound for the development of novel therapeutics targeting GGT-related pathologies.

Experimental Protocols

In Vitro GGT Inhibition Assay

This protocol describes a general method for assessing the inhibitory activity of **Anthglutin** on GGT in a cell-free system.

Materials:

- Purified γ -glutamyl transpeptidase (human or other species)
- γ -glutamyl-p-nitroanilide (GGPNA) as substrate
- Glycylglycine as an acceptor substrate

- Tris-HCl buffer (pH 8.0)
- **Anthglutin** (dissolved in a suitable solvent, e.g., DMSO)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a stock solution of **Anthglutin** in the chosen solvent.
- In a 96-well plate, add increasing concentrations of **Anthglutin** to the wells. Include a vehicle control (solvent only).
- Add the GGT enzyme solution to each well and incubate for a predetermined time (e.g., 15 minutes) at 37°C to allow for inhibitor binding.
- Initiate the enzymatic reaction by adding the GGPNA and glycylglycine solution to each well.
- Monitor the formation of p-nitroaniline by measuring the absorbance at 405 nm at regular intervals using a microplate reader.
- Calculate the rate of reaction for each **Anthglutin** concentration and the control.
- Determine the IC₅₀ value of **Anthglutin** by plotting the percentage of GGT inhibition against the logarithm of the inhibitor concentration.

Cellular Glutathione Depletion Assay

This protocol outlines a method to evaluate the effect of **Anthglutin** on intracellular glutathione levels in cultured cells.

Materials:

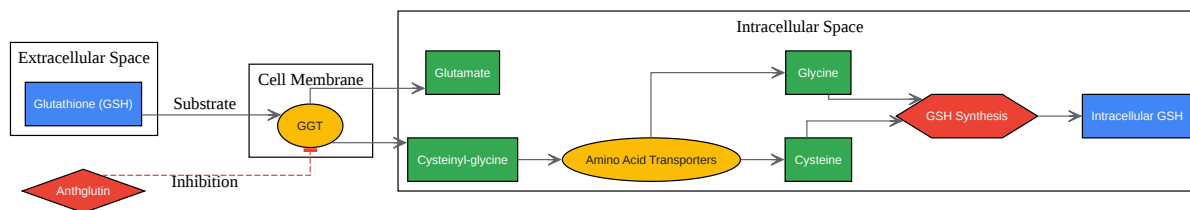
- Cell line of interest (e.g., cancer cell line with high GGT expression)
- Complete cell culture medium

- **Anthglutin**
- Glutathione assay kit (commercially available)
- Cell lysis buffer
- 96-well cell culture plates
- Plate reader

Procedure:

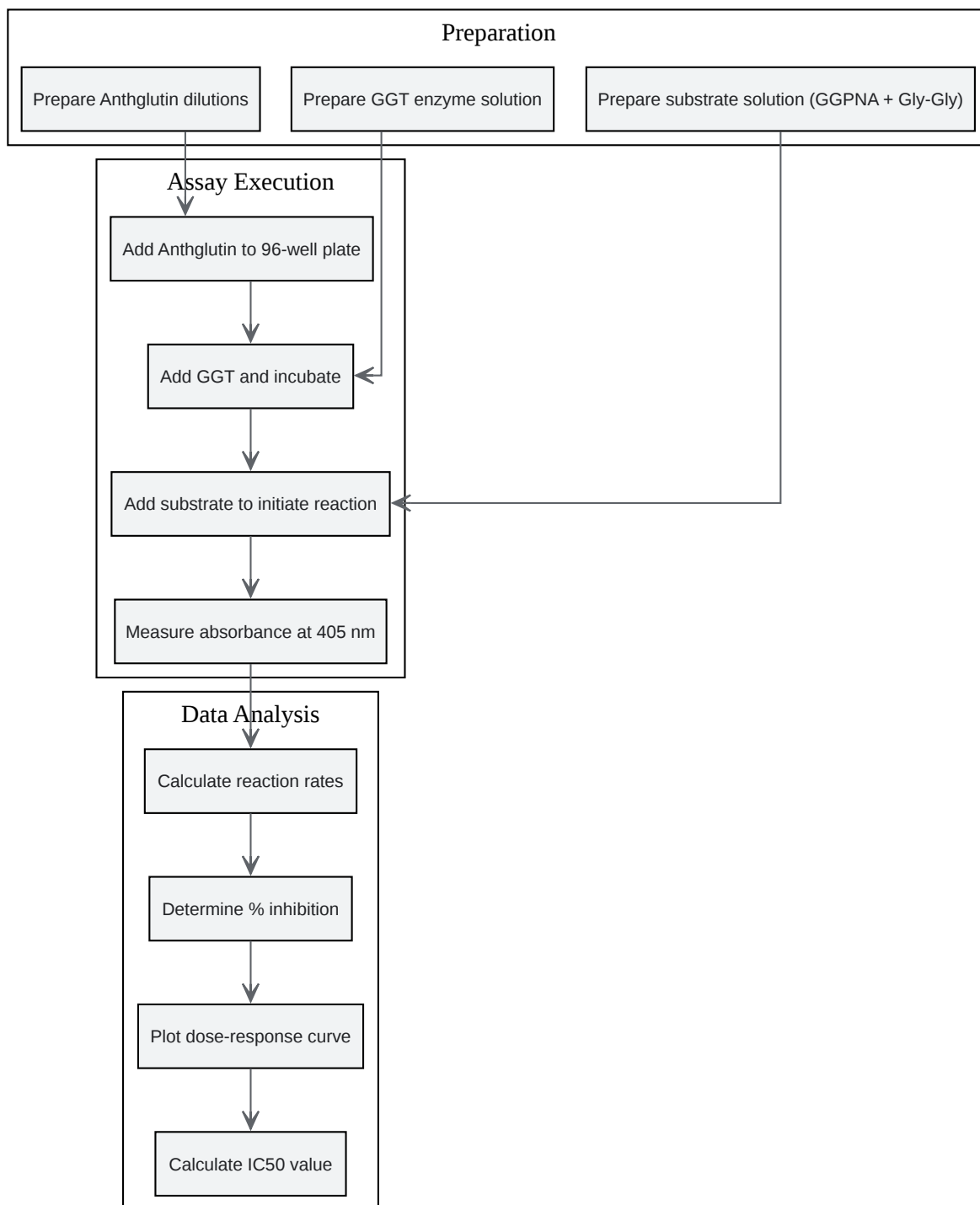
- Seed the cells in a 96-well plate and allow them to adhere overnight.
- Treat the cells with various concentrations of **Anthglutin** for a specific duration (e.g., 24, 48, or 72 hours). Include an untreated control.
- After the treatment period, wash the cells with PBS.
- Lyse the cells using the provided lysis buffer.
- Perform the glutathione assay on the cell lysates according to the manufacturer's instructions.
- Measure the absorbance or fluorescence using a plate reader.
- Normalize the glutathione levels to the total protein concentration of each sample.
- Analyze the data to determine the effect of **Anthglutin** on intracellular glutathione concentrations.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Inhibition of the γ -glutamyl transpeptidase (GGT) pathway by **Anthglutin**.



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Caption: Experimental workflow for an in vitro GGT inhibition assay.

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